

# 2-Fluoropyridin-4-ol: A Strategic Building Block in Modern Drug Discovery

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Fluoropyridin-4-ol

Cat. No.: B7795608

[Get Quote](#)

**Abstract:** This in-depth technical guide provides a comprehensive overview of **2-Fluoropyridin-4-ol**, a key heterocyclic intermediate in pharmaceutical research and development. We will explore its fundamental chemical structure and properties, detail its synthesis and analytical characterization, and critically examine its reactivity and strategic applications in the design of novel therapeutic agents. This document is intended for an audience of researchers, scientists, and drug development professionals.

## Introduction: The Value Proposition of Fluorinated Pyridinols in Medicinal Chemistry

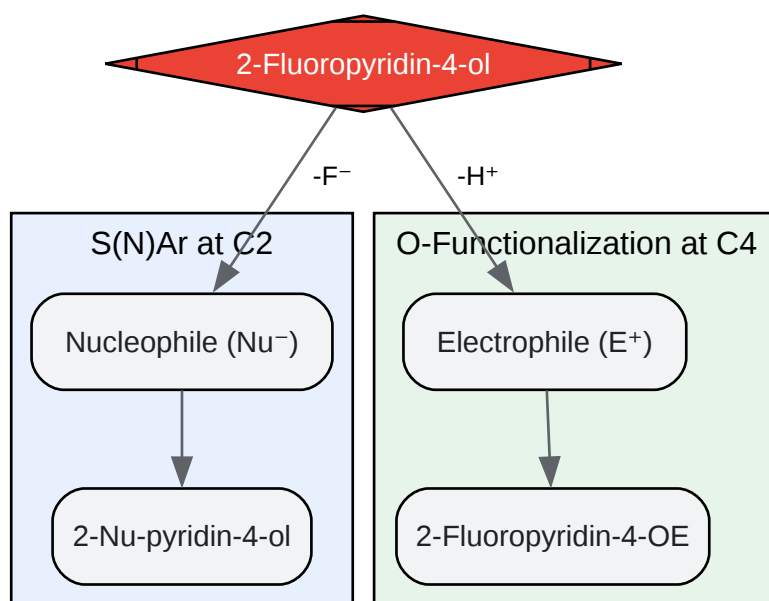
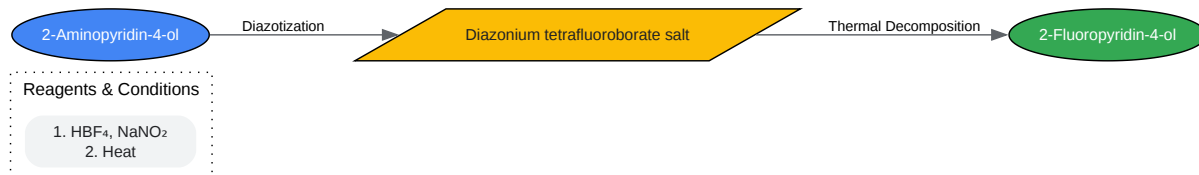
The strategic incorporation of fluorine into molecular scaffolds is a cornerstone of modern drug design.<sup>[1][2]</sup> Fluorine's unique properties—high electronegativity, small van der Waals radius, and the ability to form strong carbon-fluorine bonds—can profoundly influence a compound's metabolic stability, lipophilicity, and binding affinity to biological targets.<sup>[1][2]</sup> Within the vast landscape of fluorinated heterocycles, **2-Fluoropyridin-4-ol** has emerged as a particularly versatile and valuable building block.<sup>[3]</sup> Its utility stems from the orthogonal reactivity of its two key functional groups: a fluorine atom at the 2-position, which is susceptible to nucleophilic aromatic substitution, and a hydroxyl group at the 4-position, which allows for a variety of functionalization reactions.<sup>[3]</sup> This dual reactivity provides a powerful platform for the synthesis of complex, highly functionalized pyridine derivatives for a wide range of therapeutic applications.

## Core Chemical and Physical Properties

**2-Fluoropyridin-4-ol** is typically a solid at room temperature, appearing as an off-white to light yellow crystalline powder.<sup>[4]</sup> A critical aspect of its chemistry is the tautomeric equilibrium between the pyridinol and pyridone forms, with the latter often being the predominant tautomer.

## Structural and Identification Data

- IUPAC Name: **2-Fluoropyridin-4-ol**
- Synonyms: 2-Fluoro-4-hydroxypyridine
- CAS Number: 22282-69-5<sup>[4]</sup><sup>[5]</sup>
- Molecular Formula: C<sub>5</sub>H<sub>4</sub>FNO<sup>[3]</sup><sup>[4]</sup><sup>[5]</sup>
- Molecular Weight: 113.09 g/mol <sup>[3]</sup><sup>[4]</sup><sup>[5]</sup>



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pharmacyjournal.org [pharmacyjournal.org]
- 2. Roles of Fluorine in Drug Design and Drug Action | Bentham Science [benthamscience.com]
- 3. Buy 2-Fluoropyridin-4-ol | 253435-42-6 [smolecule.com]

- 4. 18706-22-4 Cas No. | 8 | Matrix Scientific [matrixscientific.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- To cite this document: BenchChem. [2-Fluoropyridin-4-ol: A Strategic Building Block in Modern Drug Discovery]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7795608#2-fluoropyridin-4-ol-chemical-structure-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)